

Unveiling Terrestrimine: A Technical Guide to its Spectroscopic Profile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for the novel natural product, **Terrestrimine**. Isolated from the fruits of Tribulus terrestris, this cinnamic amide derivative has demonstrated significant inhibitory effects against Papain-Like Protease (PLpro), a key enzyme in viral replication. This document compiles the available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, details the experimental protocols for its isolation and characterization, and visualizes its inhibitory action.

Spectroscopic Data

The structural elucidation of **Terrestrimine** was accomplished through a combination of mass spectrometry and one- and two-dimensional NMR spectroscopy. The following tables summarize the key quantitative data obtained for this compound.

Mass Spectrometry Data

High-resolution mass spectrometry confirmed the molecular formula of **Terrestrimine** as C₁₈H₁₇NO₆.

Parameter	Value	
Molecular Formula	C18H17NO6	
HR-FAB-MS ([M+H]+)	m/z 344.1143	



NMR Spectroscopic Data

The 1 H and 13 C NMR spectra were recorded in DMSO-d₆. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Position	¹³ C (δ)	¹Η (δ, multiplicity, J in Hz)
1	165.7	
2	118.9	6.51 (d, 15.6)
3	140.2	7.39 (d, 15.6)
4	126.0	
5	110.8	7.04 (s)
6	148.0	
7	147.9	
8	115.8	6.78 (d, 8.4)
9	121.2	6.96 (d, 8.4)
10	55.6	3.84 (s)
1'	72.9	5.58 (d, 8.4)
2'	196.4	
3'	128.4	
4', 8'	131.2	7.84 (d, 8.4)
5', 7'	115.2	6.85 (d, 8.4)
6'	162.2	

Experimental Protocols

The isolation and characterization of **Terrestrimine** were performed as part of a bioactivity-guided fractionation of the methanol extract of Tribulus terrestris fruits[1].



Isolation of Terrestrimine

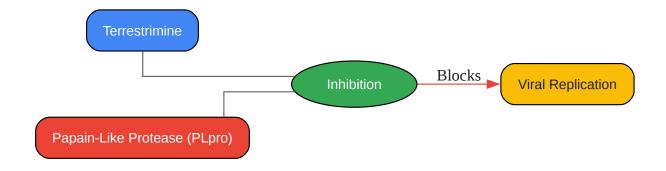
- Extraction: The dried and powdered fruits of Tribulus terrestris were extracted with methanol.
- Fractionation: The crude methanol extract was subjected to repeated column chromatography over silica gel, octadecyl-functionalized silica gel, and Sephadex LH-20 to yield several fractions.
- Purification: Bioactive fractions showing inhibitory activity against PLpro were further purified using chromatographic techniques to isolate pure compounds, including **Terrestrimine**.

Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were acquired on a suitable NMR spectrometer. The sample was dissolved in deuterated dimethyl sulfoxide (DMSO-d₆). Chemical shifts were referenced to the solvent peak.
- Mass Spectrometry: High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) was used to determine the exact mass and molecular formula of **Terrestrimine**.

Bioactivity and Signaling Pathway

Terrestrimine was identified as a potent inhibitor of Papain-Like Protease (PLpro), an enzyme crucial for the replication of certain viruses. The inhibitory action of **Terrestrimine** on PLpro represents a key signaling pathway of interest for antiviral drug development.

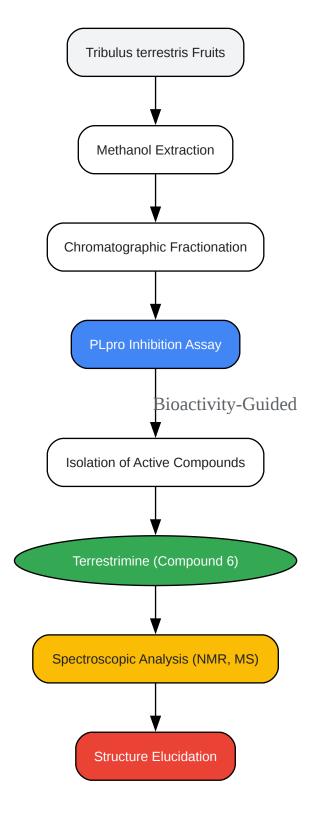


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Caption: Inhibition of Viral Replication by **Terrestrimine**.



The following diagram illustrates the workflow from natural source to the identification of bioactivity.



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Caption: Workflow for the Discovery of **Terrestrimine**.

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